Comprehensive Technical Guide: Safety and Handling of 4-Ethoxy-3-ethylphenylboronic Acid

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Compound of Interest

Compound Name:	*4-Ethoxy-3-ethylphenylboronic acid*
CAS No.:	*2121512-95-4*
Cat. No.:	*B6304044*

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Abstract

This technical guide provides a rigorous safety and operational framework for the handling of **4-Ethoxy-3-ethylphenylboronic acid** (CAS 2121512-95-4). Designed for medicinal chemists and process engineers, this document moves beyond standard Safety Data Sheet (SDS) summaries to address the specific physicochemical behaviors of substituted phenylboronic acids—specifically the equilibrium between boronic acids and their cyclic anhydrides (boroxines). The protocols herein ensure stoichiometric accuracy in Suzuki-Miyaura cross-couplings and mitigate occupational exposure risks.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8][9]

Effective handling requires an understanding of the material's dynamic nature in the solid state. Unlike simple organic solids, arylboronic acids exist in a dehydration equilibrium that impacts both safety and yield.

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Core Identifiers

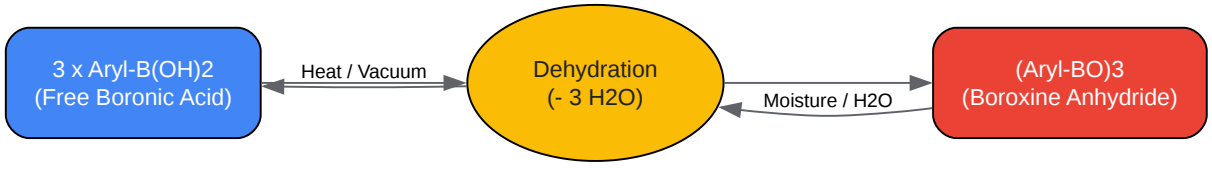
Property	Specification
Chemical Name	4-Ethoxy-3-ethylphenylboronic acid
CAS Number	2121512-95-4
Molecular Formula	$C_{10}H_{15}BO_3$
Molecular Weight	194.04 g/mol
Physical State	White to off-white crystalline powder
Solubility	Soluble in DMSO, Methanol, Ethanol; sparingly soluble in water

The Boroxine Equilibrium (Critical Technical Insight)

Commercially supplied boronic acids are rarely 100% pure acid. They exist as a mixture of the free boronic acid and its trimeric anhydride (boroxine). This dehydration is reversible but thermodynamically driven by storage conditions (heat/desiccation).

Operational Impact:

- Stoichiometry: If your calculation assumes 100% boronic acid but the material is 30% boroxine, you are effectively adding more boron species per unit weight than calculated, potentially leading to side reactions (e.g., homocoupling).
- Purity Check: Standard melting points are unreliable due to this transition. Purity should be verified via ^1H NMR in DMSO-d_6 with a D_2O shake to hydrolyze the mixture entirely to the acid form for accurate integration.



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Figure 1: The reversible dehydration equilibrium. Storage under high vacuum or heat shifts the equilibrium right; ambient moisture shifts it left.

Hazard Identification & Safety Profile

While **4-Ethoxy-3-ethylphenylboronic acid** is not classified as acutely toxic, it possesses significant irritant properties common to the phenylboronic acid class.

GHS Classification

Hazard Class	Category	Hazard Statement	Signal Word
Skin Corrosion/Irritation	Cat. 2	H315: Causes skin irritation	Warning
Serious Eye Damage/Irritation	Cat. 2A	H319: Causes serious eye irritation	Warning
STOT - Single Exposure	Cat.[1] 3	H335: May cause respiratory irritation	Warning

Toxicology Insights

The boronic acid moiety is generally considered low-toxicity compared to other organometallics (e.g., organotins). However, the 3-ethyl and 4-ethoxy substituents increase lipophilicity, potentially enhancing dermal absorption compared to unsubstituted phenylboronic acid.

- Mechanism of Irritation: Boronic acids are mild Lewis acids. Upon contact with mucous membranes, they can complex with diols (carbohydrates) on cell surfaces, causing local irritation and inflammation.

Strategic Handling & Storage Protocols

To maintain the integrity of the boronic acid (preventing protodeboronation) and ensure user safety, follow this strict protocol.

Storage Hierarchy

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- Temperature: Store at 2–8°C. Room temperature is acceptable for short periods, but cold storage retards oxidative deboronation.
- Atmosphere: Keep under Argon or Nitrogen. While air-stable, long-term exposure to atmospheric moisture shifts the boroxine equilibrium, making weighing inconsistent.
- Container: Amber glass vials with Teflon-lined caps. Avoid metal containers which may catalyze decomposition.

Weighing and Dispensing Workflow

Goal: Minimize dust generation and moisture uptake.

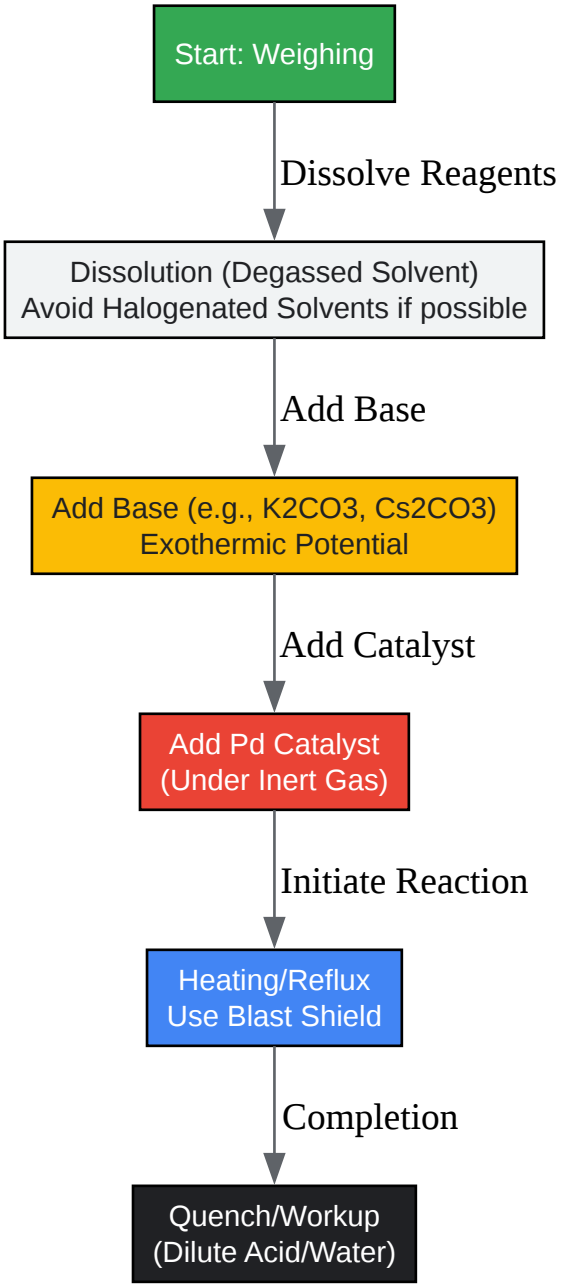
- PPE: Nitrile gloves (double gloving recommended), safety goggles, and lab coat.
- Engineering Control: All weighing must be performed inside a fume hood or a powder containment enclosure.
- Technique:
  - Allow the container to warm to room temperature before opening to prevent condensation.
  - Use an anti-static gun if the powder is static-prone (common with dry boroxines).
  - Reseal immediately with Parafilm or electrical tape.

Reaction Safety: Suzuki-Miyaura Coupling

This compound is most frequently used as a nucleophile in palladium-catalyzed cross-couplings. The following workflow integrates safety with reaction optimization.

Reaction Setup Diagram

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Figure 2: Optimized safety workflow for Suzuki coupling involving boronic acids.

Critical Safety Checkpoints

- Base Addition: The addition of carbonate bases (K_2CO_3, Na_2CO_3) to acidic solutions can generate CO_2 gas. Ensure the reaction vessel has adequate headspace or pressure relief.

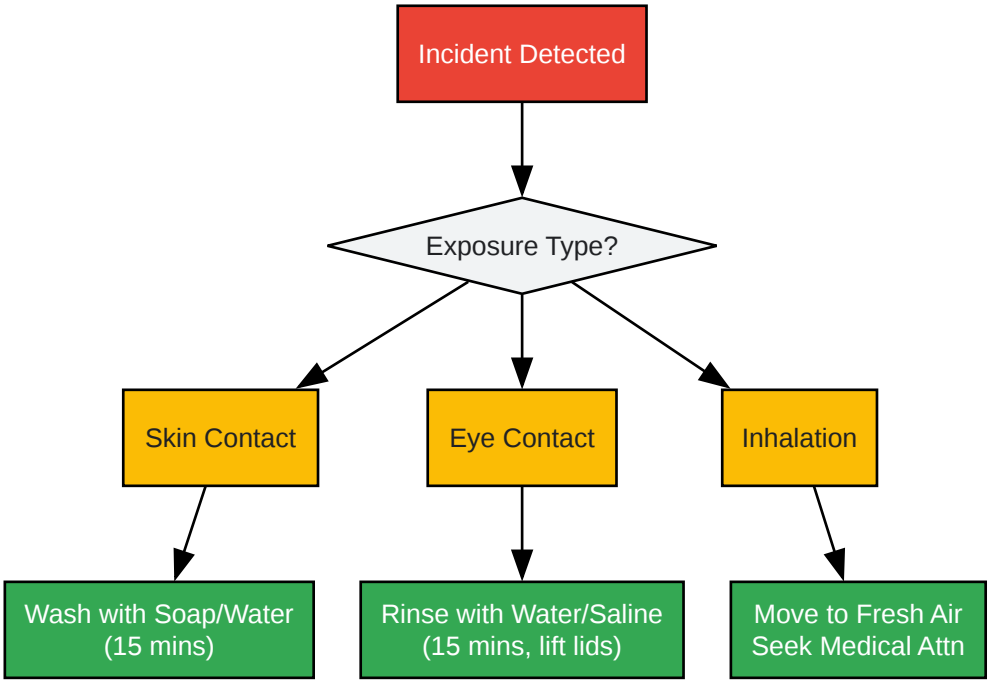
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- Protodeboronation: In the presence of strong acids or metal impurities, the C-B bond can cleave, yielding 1-ethoxy-2-ethylbenzene. This is not a safety hazard but a chemical failure mode. Maintain pH > 7 during the reaction.

- Waste Disposal: Palladium residues must be scavenged (e.g., using SiliaMetS® or similar scavengers) before disposal. Boron-containing aqueous waste should be segregated from general organic waste if required by local EHS regulations.

Emergency Response

In the event of exposure or spillage, immediate action is required to mitigate mucosal damage.



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Figure 3: Decision tree for immediate response to boronic acid exposure.

Spill Cleanup:

- Contain: Do not dry sweep. Dampen the powder with a chemically inert solvent (or water if compatible with disposal route) to prevent dust.

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- Neutralize: No specific neutralization is required, but treating the area with a mild detergent ensures removal of the lipophilic ethyl/ethoxy residues.
- Disposal: Place in a sealed container labeled "Hazardous Waste - Solid (Organoboron)."

References

- Boronic Acid Equilibrium & Stability Hall, D. G. (2005). Boronic Acids: Preparation and Applications in Organic Synthesis and Medicine. Wiley-VCH. (General reference for boroxine-acid equilibrium mechanics).
- Reaction Safety (Suzuki-Miyaura) Miyaura, N., & Suzuki, A. (1995). Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds. Chemical Reviews, 95(7), 2457–2483. Retrieved from [Link]

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Sources

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